

An In-depth Technical Guide on 1,3-Diethynylbenzene: Molecular Properties

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Compound of Interest

Compound Name: 1,3-Diethynylbenzene

Cat. No.: B158350

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core molecular information for **1,3-diethynylbenzene**, a key reagent in organic synthesis and materials science. The data presented herein is compiled from verified chemical databases.

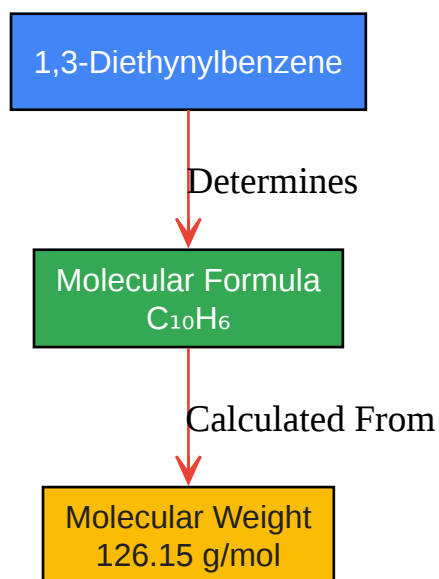
Core Molecular Data

The fundamental molecular properties of **1,3-diethynylbenzene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and theoretical modeling.

Property	Value
Molecular Formula	C ₁₀ H ₆ [1] [2] [3] [4]
Molecular Weight	126.15 g/mol [1] [2] [3] [4]

Logical Relationship of Molecular Properties

The relationship between the common name, molecular formula, and molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical flow for **1,3-diethynylbenzene**.



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